

Cmpd101 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cmpd101 hydrochloride*

Cat. No.: *B15607080*

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CAS Number: 1941168-71-3

This technical guide provides an in-depth overview of **Cmpd101 hydrochloride**, a potent and selective inhibitor of G protein-coupled receptor kinase 2 (GRK2) and GRK3. This document is intended for researchers, scientists, and drug development professionals interested in the experimental application and theoretical background of this compound.

Core Concepts and Mechanism of Action

Cmpd101 hydrochloride is a novel, membrane-permeable small-molecule inhibitor targeting GRK2 and GRK3.^{[1][2]} These kinases play a crucial role in the desensitization of G protein-coupled receptors (GPCRs), a process vital for terminating signal transduction. By phosphorylating the activated GPCR, GRKs facilitate the binding of β -arrestins, which uncouple the receptor from its G protein and promote its internalization.

Cmpd101 hydrochloride acts as an active-site-targeting inhibitor, preventing the phosphorylation of GPCRs by GRK2 and GRK3.^[3] This inhibition leads to a reduction in receptor desensitization and internalization, thereby potentiating and prolonging GPCR signaling.^{[4][5]} Its selectivity for the GRK2 subfamily over other kinases makes it a valuable tool

for studying the specific roles of GRK2 and GRK3 in various physiological and pathological processes.^{[3][4]}

Quantitative Data

The following tables summarize the key quantitative data for **Cmpd101 hydrochloride**, including its inhibitory activity against various kinases and its solubility in common laboratory solvents.

Table 1: Inhibitory Activity of Cmpd101 Hydrochloride

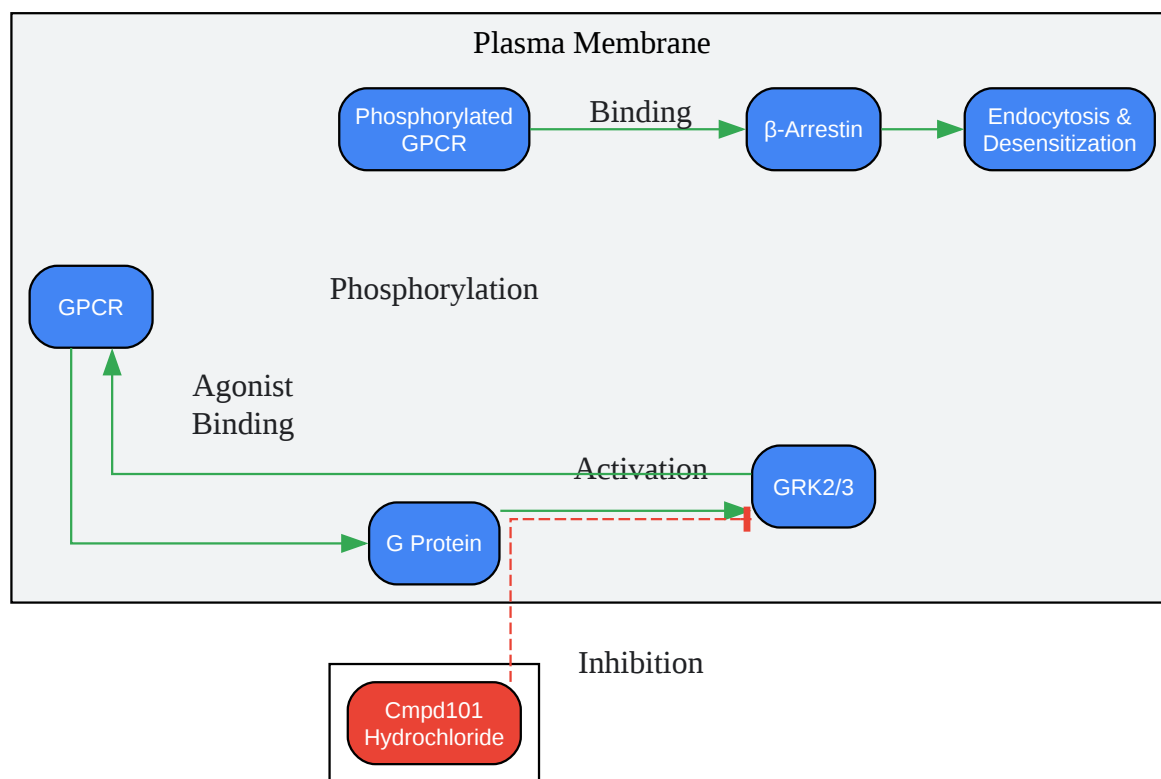
Target Kinase	IC50 Value	Notes
GRK2 (human)	18 nM ^{[1][2][6][7][8]}	-
GRK3 (human)	5.4 nM ^{[1][2][6][7][8]}	-
GRK2 (bovine)	290 nM ^[3]	Substrate: bROS, ATP: 0.5 mM
GRK1	3.1 μM ^{[6][7][8]}	-
GRK5	2.3 μM ^{[6][7][8]}	No inhibition up to 125 μM in some studies. ^{[3][5][9]}
GRK6	>30 μM ^[10]	-
GRK7	25 μM ^[10]	-
ROCK-2	1.4 μM ^{[1][2][6][7][8]}	-
PKCα	8.1 μM ^{[1][2][6][7][8]}	-

Table 2: Solubility Data

Solvent	Maximum Concentration
DMSO	100 mM ^{[4][5]}
Ethanol	100 mM ^[4]
DMF	20 mg/mL ^[10]

Signaling Pathways

Cmpd101 hydrochloride primarily interferes with the GPCR desensitization pathway. The following diagram illustrates the canonical pathway and the point of intervention by Cmpd101.



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GPCR desensitization pathway and Cmpd101 inhibition.

Experimental Protocols

This section provides detailed methodologies for key experiments where **Cmpd101 hydrochloride** is commonly used.

In Vitro Kinase Inhibition Assay (Radioactive Filter Binding)

This protocol is adapted from methods used for kinase screening.^{[9][11]}

Objective: To determine the IC₅₀ of **Cmpd101 hydrochloride** against a specific kinase.

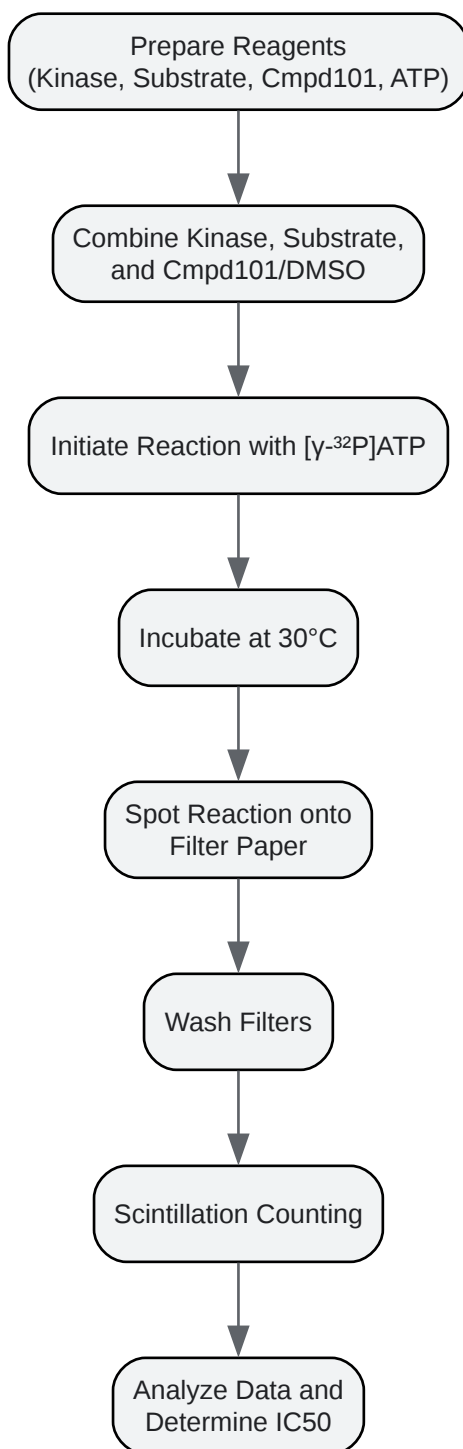
Materials:

- Purified kinase (e.g., GRK2, GRK3)
- Kinase-specific substrate (e.g., tubulin dimer for GRK2/3)[3]
- **Cmpd101 hydrochloride** stock solution (in DMSO)
- [γ -³²P]ATP or [γ -³³P]ATP
- Kinase reaction buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT, 0.1 mg/mL BSA)
- ATP solution
- Phosphocellulose filter paper (e.g., P81)
- Wash buffer (e.g., 75 mM phosphoric acid)
- Scintillation fluid
- Scintillation counter

Procedure:

- Prepare serial dilutions of **Cmpd101 hydrochloride** in DMSO.
- In a microcentrifuge tube or 96-well plate, combine the kinase, substrate, and kinase reaction buffer.
- Add the diluted **Cmpd101 hydrochloride** or DMSO (for control) to the reaction mixture. Pre-incubate for 10-15 minutes at room temperature.
- Initiate the kinase reaction by adding a mixture of unlabeled ATP and [γ -³²P]ATP. The final ATP concentration should be close to the K_m for the specific kinase.[9]

- Incubate the reaction at 30°C for a predetermined time (e.g., 20-30 minutes), ensuring the reaction is in the linear range.
- Stop the reaction by spotting a portion of the reaction mixture onto the phosphocellulose filter paper.
- Wash the filter paper multiple times with the wash buffer to remove unincorporated [γ -³²P]ATP.
- Dry the filter paper and add scintillation fluid.
- Measure the radioactivity using a scintillation counter.
- Calculate the percentage of kinase activity relative to the DMSO control for each Cmpd101 concentration and plot the data to determine the IC₅₀ value.



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